

(R)-3-Aminopiperidine dihydrochloride structure and stereochemistry

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Compound of Interest

Compound Name: (R)-3-Aminopiperidine
dihydrochloride

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For Researchers, Scientists, and Drug Development Professionals

(R)-3-Aminopiperidine dihydrochloride is a chiral heterocyclic compound of significant interest in the pharmaceutical industry.^{[1][2][3]} Its stereospecific structure makes it a crucial building block for the synthesis of complex, biologically active molecules, most notably in the development of novel therapeutics.^[2] This guide provides a comprehensive overview of its chemical structure, stereochemistry, physicochemical properties, and key applications.

Chemical Structure and Stereochemistry

(R)-3-Aminopiperidine dihydrochloride consists of a saturated six-membered piperidine ring with an amino group (-NH₂) substituted at the third carbon atom. The designation "(R)" refers to the absolute configuration at this chiral center, C3, according to the Cahn-Ingold-Prelog priority rules. This specific spatial arrangement is critical for its role in asymmetric synthesis and for the efficacy of the final pharmaceutical products derived from it.^[4]

The compound is supplied as a dihydrochloride salt, which means that both the primary amine at the C3 position and the secondary amine within the piperidine ring are protonated, each associated with a chloride ion. This salt form enhances the compound's stability and solubility in aqueous media.^{[2][5]}

- IUPAC Name: (3R)-piperidin-3-amine;dihydrochloride[1][6]
- Synonyms: (R)-(-)-3-Piperidinamine Dihydrochloride, (3R)-3-Piperidinamine Dihydrochloride[7][8]
- CAS Number: 334618-23-4[1][9]
- Molecular Formula: C₅H₁₄Cl₂N₂[6][9]
- Molecular Weight: 173.08 g/mol [9]

2D structure of **(R)-3-Aminopiperidine Dihydrochloride**.

Physicochemical Properties

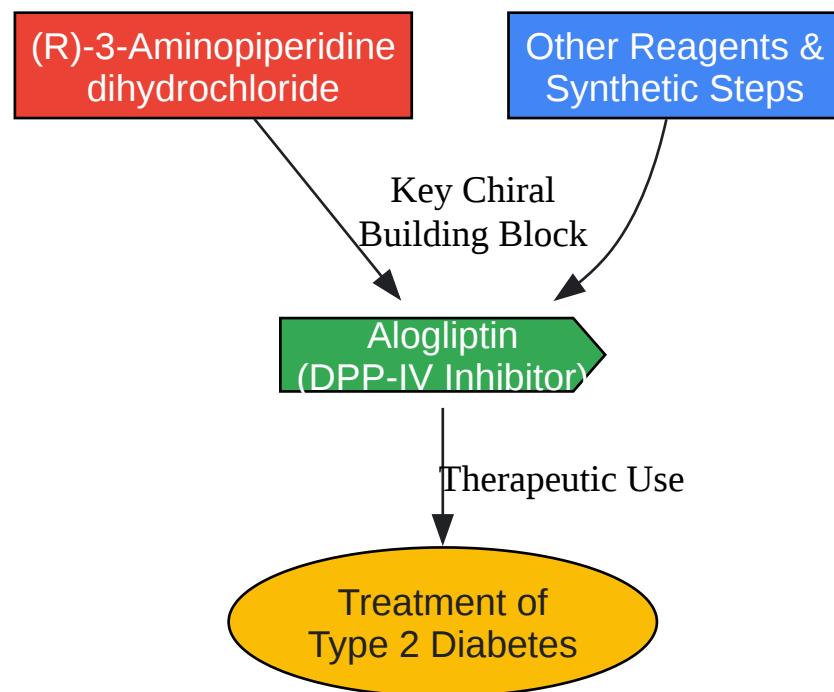
The physical and chemical properties of **(R)-3-Aminopiperidine dihydrochloride** are summarized below. These characteristics are essential for its handling, storage, and application in synthetic chemistry.

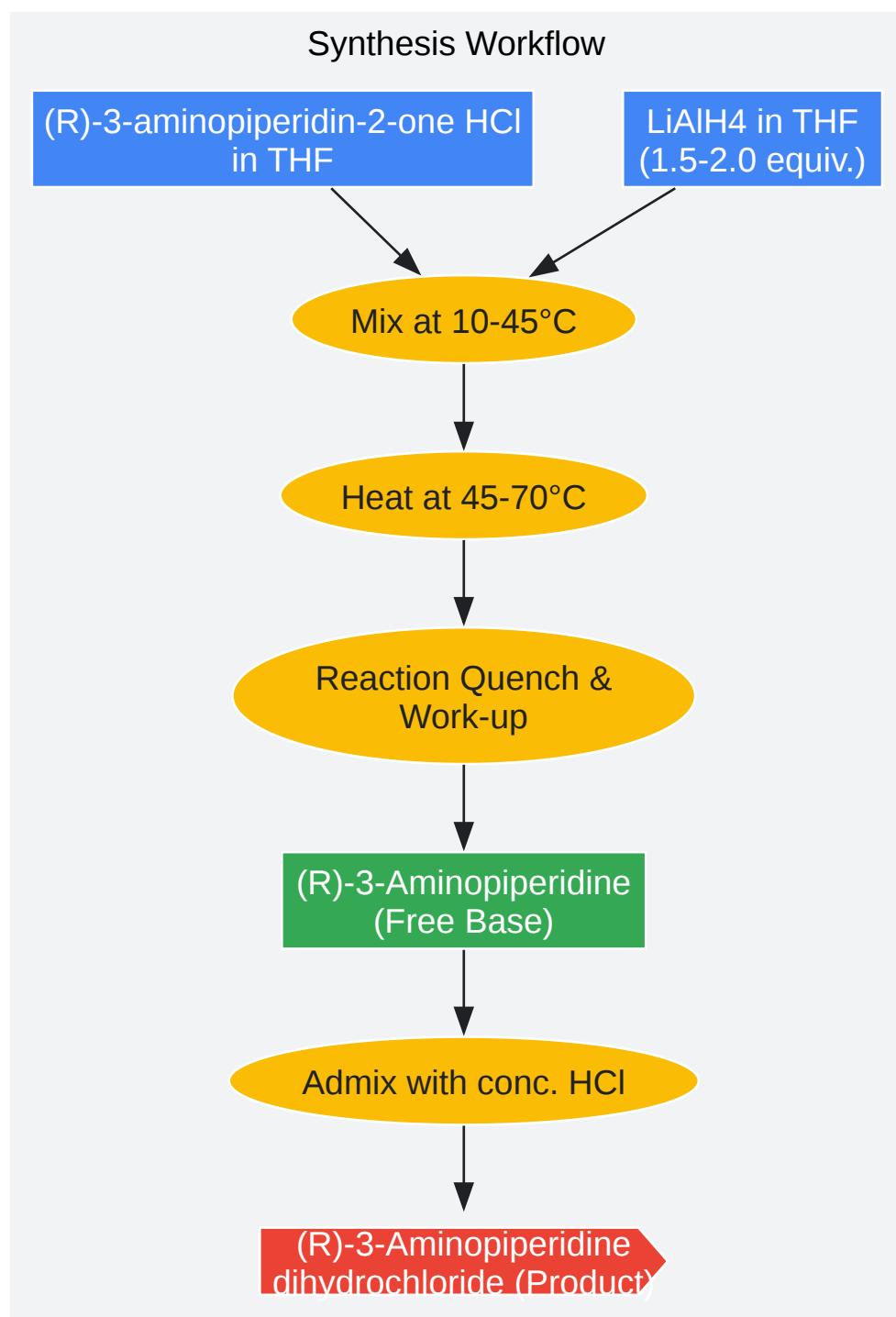
Property	Value	Reference(s)
Appearance	White to off-white or light yellow powder/solid.	[4][7][10]
Melting Point	190-195 °C; 206.0 to 210.0 °C	[7]
Solubility	Good solubility in water.	[2][4]
Optical Activity [α]/D	-1.0 to -3.0 deg (c=1, H ₂ O); -2.0±0.5° (c=1, H ₂ O)	[7]
Purity (Assay)	≥95%, >97.0%, ≥98.0% (GC)	[7]
SMILES String	N[C@H]1CNCCC1.Cl.Cl	[9]
InChI Key	GGPNYXIOFZLNKW- ZJIMSODOSA-N	

Applications in Drug Development

(R)-3-Aminopiperidine dihydrochloride is a versatile chiral building block primarily used as a key intermediate in the synthesis of pharmaceuticals.[2][4]

- DPP-IV Inhibitors: Its most prominent application is in the synthesis of Dipeptidyl Peptidase IV (DPP-IV) inhibitors, such as Alogliptin, a drug used to treat type 2 diabetes.[1][3][4] The specific (R)-stereochemistry is crucial for the drug's efficacy.[4]
- Neurological Disorders: The compound is utilized in the development of potential treatments for neurological disorders.[2]
- Oncology: It has applications in the synthesis of anti-cancer agents.[2]
- General Organic Synthesis: Its structure allows for the efficient creation of complex molecules with high specificity, making it a valuable tool in broader medicinal chemistry research.[2]





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